

physicochemical properties of N-tert-Butylacrylamide

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Compound of Interest

Compound Name: *t*-Butylacrylamide

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An In-depth Technical Guide to the Physicochemical Properties of N-tert-**Butylacrylamide**

Introduction

N-tert-**Butylacrylamide** (NTBA), also known as N-(1,1-Dimethylethyl)-2-propenamide, is a versatile vinyl monomer notable for its hydrophobic tert-butyl group.[1] It is a white, crystalline solid at room temperature.[2] NTBA is utilized in the synthesis of a wide range of polymers and copolymers, finding applications in industries such as personal care, water treatment, paper manufacturing, and pharmaceuticals.[3][4] Its temperature-sensitive nature makes it a candidate for advanced applications like drug delivery systems and the immobilization of cells. [1][5] This document provides a comprehensive overview of the core physicochemical properties of N-tert-**Butylacrylamide**, detailed experimental protocols for its synthesis and characterization, and logical workflows for key procedures.

Physicochemical Properties

The fundamental properties of N-tert-**Butylacrylamide** are summarized in the following tables, providing a consolidated reference for researchers.

Table 1: General and Physical Properties

Property	Value	Source(s)
IUPAC Name	N-tert-butylprop-2-enamide	[6]
Synonyms	TBA, N-t-Butylacrylamide, tert-Butylacrylamide	[1][6][7]
CAS Number	107-58-4	[1][8]
Molecular Formula	C ₇ H ₁₃ NO	[6][7]
Molecular Weight	127.18 g/mol	[1][6]
Appearance	White to off-white crystalline solid, powder, or chunks	[2][5][7]
Melting Point	126-130 °C	[1][4][7][8]
Boiling Point	~233.5 - 236.0 °C (estimate)	[5][7]
Density	~0.876 - 1.20 g/cm ³ (estimates vary)	[1][5]
Vapor Pressure	0.049 mmHg at 25°C; 0.385 Pa at 25°C	[5][7]
Flash Point	~127.2 °C	[5]
Refractive Index	~1.45 - 1.483 (estimate)	[5][7]

Table 2: Solubility and Distribution Properties

Property	Value	Source(s)
Water Solubility	1 g/L at 30°C.[5][7] Sparingly soluble.[2]	[2][5][7]
Organic Solvent Solubility	3.8 g/L in organic solvents at 20°C.[5][7] Soluble in ethanol, acetone, N,N-dimethylformamide (DMF), ethyl acetate, and dichloromethane.[2][9]	[2][5][7][9]
pKa	15.11 ± 0.46 (Predicted)	[5][7]
LogP	1.45 - 1.478 at 25°C	[5][7]

Table 3: Spectroscopic Data

Spectrum	Key Peaks / Shifts (ppm)	Source(s)
¹ H NMR (400 MHz, CDCl ₃)	δ 1.42 (tert-butyl protons), δ 5.59-6.28 (vinyl protons), δ 7.27 (N-H proton)	[10]
IR Spectrum	Key absorptions characteristic of amide and vinyl groups.	[6][7][11]
Mass Spectrum (GC-MS)	Molecular Ion (M ⁺): 127 m/z	[11][12]

Experimental Protocols and Methodologies

Detailed methodologies for the synthesis, purification, and analysis of N-tert-Butylacrylamide are crucial for its effective use in research and development.

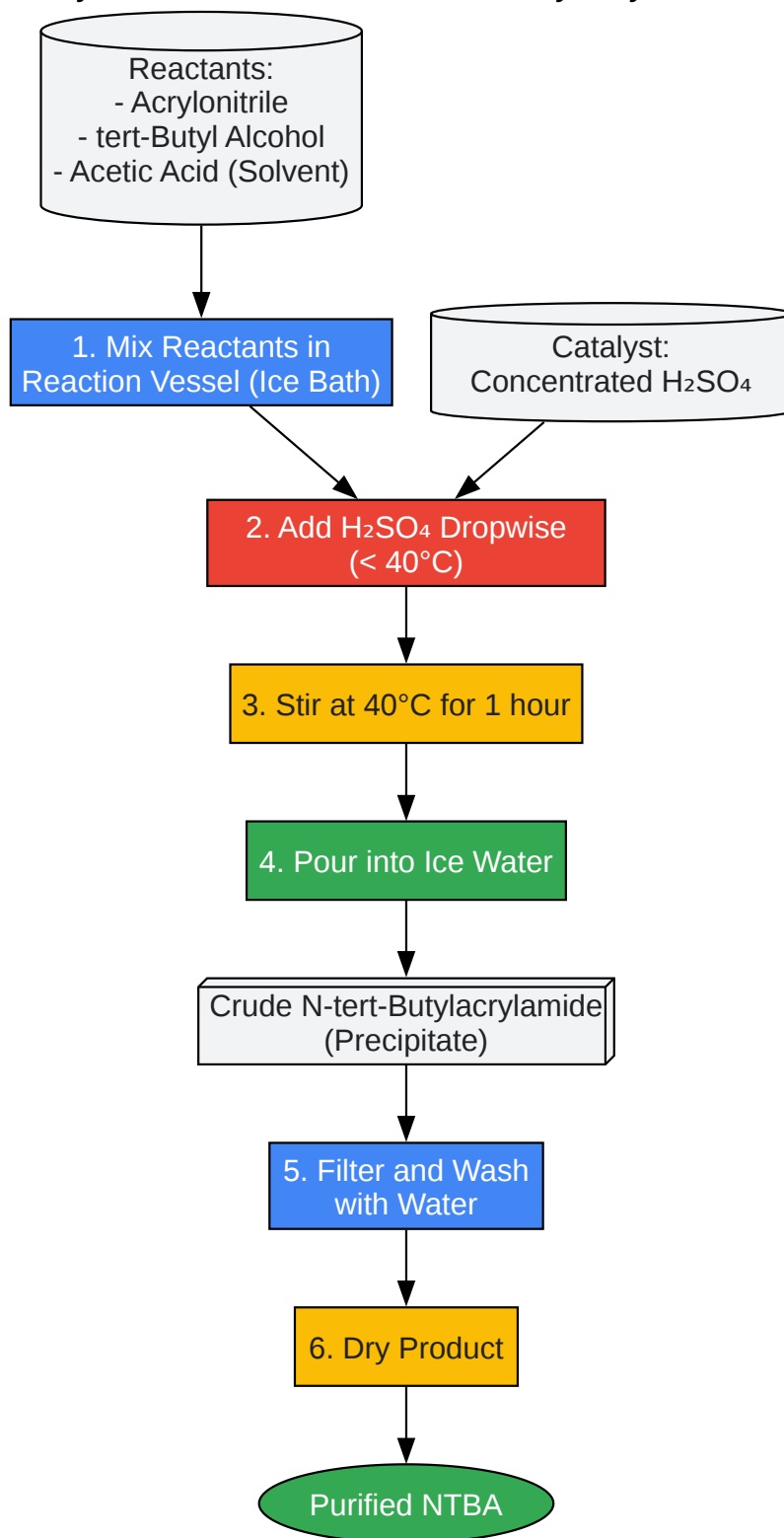
Synthesis of N-tert-Butylacrylamide via Ritter Reaction

The most common method for synthesizing N-tert-Butylacrylamide is the Ritter reaction, which involves the reaction of an alkene or alcohol with a nitrile in the presence of a strong acid.[1]

Protocol:

- Reaction Setup: To a solution of acrylonitrile (5.3 g) and tert-butyl alcohol (7.4 g) in acetic acid (50 ml), cool the mixture in an ice bath.[13]
- Acid Addition: Add concentrated sulfuric acid (97%, 10.1 g) dropwise to the cooled solution, ensuring the temperature is maintained below 40°C.[13]
- Reaction: Stir the mixture and hold the temperature at 40°C for 1 hour.[13]
- Precipitation: Pour the reaction mixture into 200 g of ice water while stirring constantly. A precipitate of N-tert-**Butylacrylamide** will form.[13]
- Isolation and Purification: Filter the precipitate, wash it thoroughly with water, and dry it to yield the final product.[13] Further purification can be achieved by recrystallization from a suitable solvent like warm, dry benzene or an ethyl acetate/hexane mixture.[10][14]

Synthesis Workflow of N-tert-Butylacrylamide



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Caption: Ritter reaction workflow for NTBA synthesis.

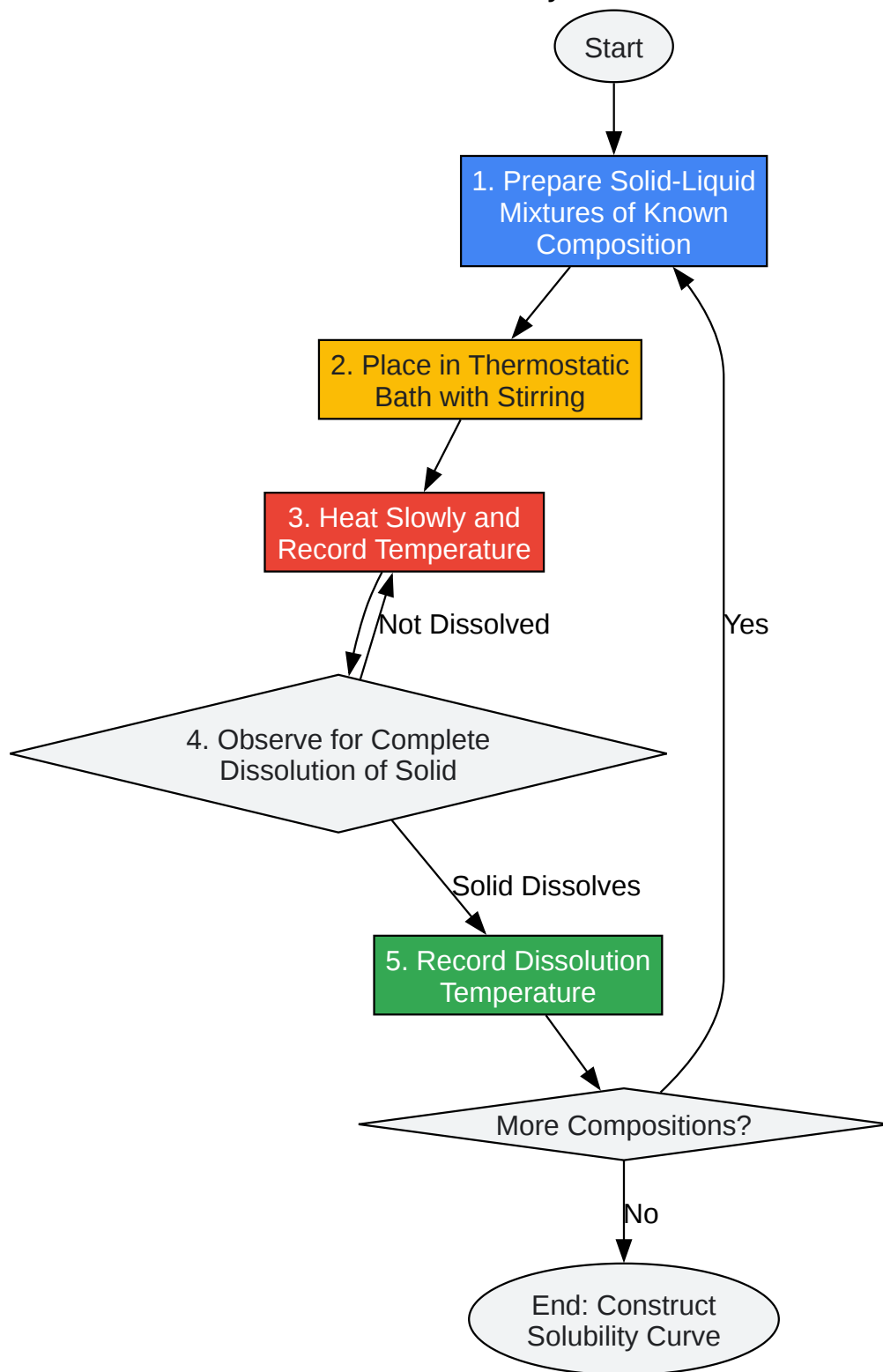
Determination of Solubility

The solubility of NTBA in various solvents can be determined using the synthetic method, which involves visual observation of the dissolution of the solid phase.[9]

Protocol:

- **Sample Preparation:** Prepare mixtures of N-tert-**Butylacrylamide** and a selected solvent (e.g., ethanol, water, DMF) in sealed test tubes with varying compositions.[9][15]
- **Equilibration:** Place the test tubes in a thermostatically controlled bath. Stir the mixtures continuously.[15]
- **Temperature Variation:** Gradually increase the temperature of the bath at a controlled rate.
- **Observation:** Use a laser monitoring system or visual inspection to observe the point at which the solid phase completely disappears.[15] This temperature is recorded as the solubility temperature for that specific composition.
- **Data Collection:** Repeat the process for different compositions and in various solvents to construct a solubility curve. The experiment should cover a desired temperature range, for example, from 279.15 K to 353.15 K.[9]

General Workflow for Solubility Determination



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Caption: Experimental workflow for solubility measurement.

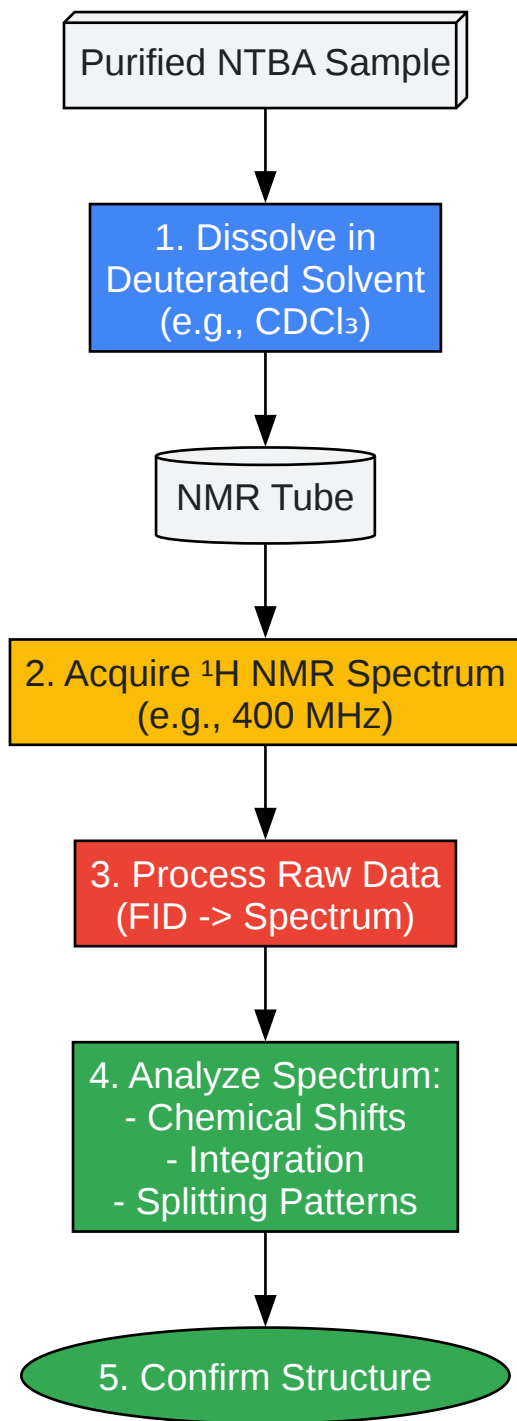
Characterization by ^1H NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy is a primary technique for confirming the chemical structure of N-tert-**Butylacrylamide**.

Protocol:

- **Sample Preparation:** Dissolve a small amount of the synthesized and purified N-tert-**Butylacrylamide** in a deuterated solvent, typically deuterated chloroform (CDCl_3).
- **Instrument Setup:** Record the ^1H NMR spectrum using a spectrometer, such as a 400 MHz instrument.[\[10\]](#)
- **Data Acquisition:** Acquire the spectrum and process the data (Fourier transform, phase correction, baseline correction).
- **Spectral Analysis:** Analyze the resulting spectrum by identifying the chemical shifts (δ), integration values, and splitting patterns of the different proton signals. The expected signals for NTBA are a singlet for the tert-butyl protons, multiplets for the vinyl protons, and a broad singlet for the amide (N-H) proton.[\[10\]](#)

Logical Flow for NMR Characterization



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Caption: Workflow for NTBA structural confirmation via NMR.

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